

"Emodic acid chemical structure and properties"

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Compound of Interest

Compound Name: *Emodic Acid*

Cat. No.: *B1656016*

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Emodic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

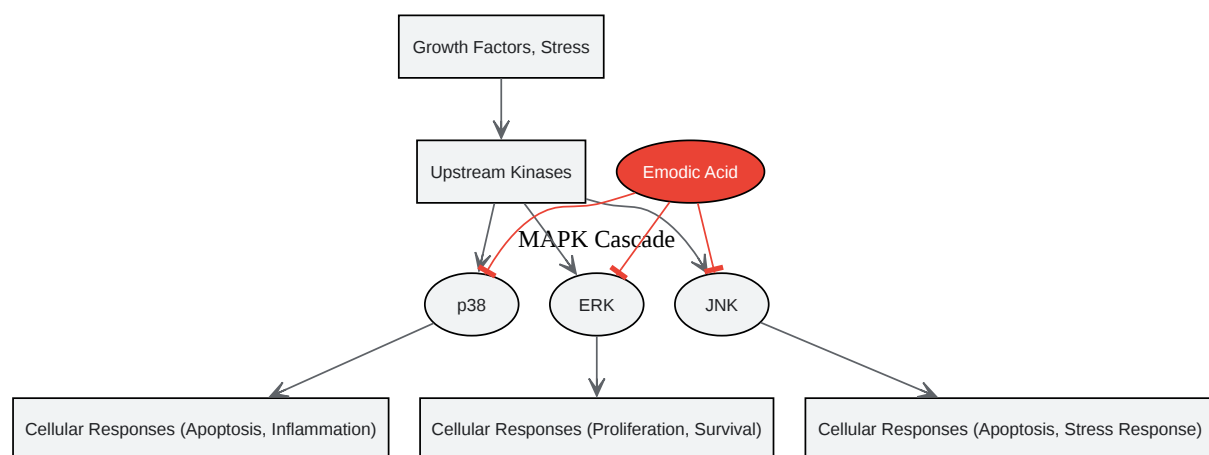
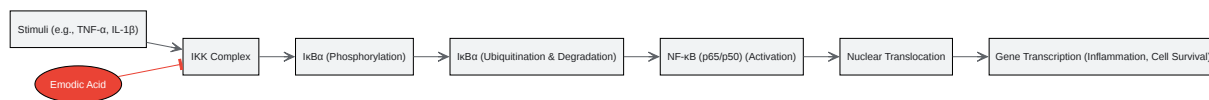
Abstract

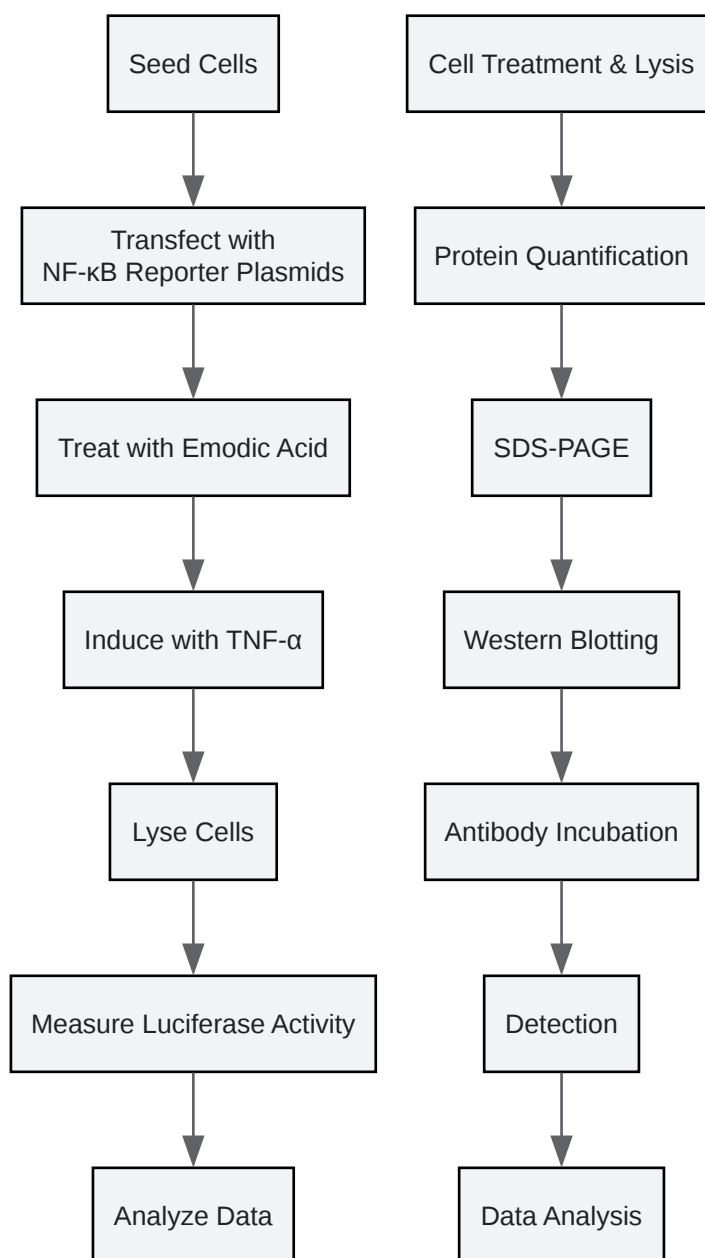
Emodic acid, a naturally occurring anthraquinone, has garnered significant scientific interest due to its diverse biological activities, including anti-inflammatory, anticancer, and neuroprotective effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **emodic acid**. Detailed experimental protocols for assessing its biological effects and spectroscopic data for its characterization are also presented to facilitate further research and drug development endeavors.

Chemical Structure and Identification

Emodic acid, systematically named 4,5,7-trihydroxy-9,10-dioxo-anthracene-2-carboxylic acid, is a trihydroxyanthraquinone derivative. Its chemical structure is characterized by a tricyclic aromatic system with two ketone groups, three hydroxyl groups, and a carboxylic acid moiety.

Chemical Structure:





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